

Formulation of (+-)-Methionine Solutions for Research: Application Notes and Protocols

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Compound of Interest

Compound Name: (+-)-Methionine

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These application notes provide detailed information and protocols for the preparation and use of **(+)-methionine** solutions in a research setting. **(+)-Methionine**, a racemic mixture of the essential amino acid, is a critical component in various biological studies, ranging from cell culture to animal models. Proper formulation and handling are crucial for obtaining reliable and reproducible experimental results.

Physicochemical Properties and Solubility

Understanding the fundamental properties of **(+)-methionine** is the first step in preparing stable and effective solutions.

Table 1: Physicochemical Properties of **(+)-Methionine**

Property	Value
Molecular Formula	C ₅ H ₁₁ NO ₂ S[1][2]
Molecular Weight	149.21 g/mol [1]
Appearance	White or light tan crystalline powder[1]
Melting Point	281 °C (decomposes)[3]
pKa (Carboxyl)	2.28
pKa (Amino)	9.21

Solubility

The solubility of **(+/-)-methionine** is influenced by temperature and pH. It is sparingly soluble in water under neutral conditions, but its solubility increases in acidic or basic solutions due to the ionization of its carboxyl and amino groups.

Table 2: Solubility of **(+/-)-Methionine** in Water at Different Temperatures

Temperature (°C)	Solubility (g/100 mL)
20	4.8
25	~5.0
30	5.8
40	7.5
50	9.7

Table 3: Solubility of dl-Methionine in Water at Different pH Values (at 29°C - 69°C)

pH	Mole Fraction Solubility ($\times 10^3$)
1.2	15 - 35
2.2	10 - 25
3.5	5 - 15
5.6 (isoelectric point)	3 - 10 (minimum solubility)
7.0	5 - 15
9.0	10 - 25
10.0	15 - 35

Data adapted from a study on the temperature and pH-dependent solubility of dl-methionine.

Preparation of Stock Solutions

For most research applications, a concentrated stock solution of **(+)-methionine** is prepared and then diluted to the desired final concentration.

Protocol 1: Preparation of a 100 mM (+)-Methionine Stock Solution in Water

Materials:

- **(+)-Methionine** powder
- Sterile, deionized, or distilled water
- Sterile container (e.g., Falcon tube or glass bottle)
- Magnetic stirrer and stir bar (optional)
- 0.22 μm sterile filter

Procedure:

- Weigh out 1.492 g of **(+)-methionine** powder for every 100 mL of stock solution desired.
- Add the powder to a sterile container.
- Add approximately 80% of the final volume of sterile water.
- If necessary, gently heat the solution (up to 50°C) and/or use a magnetic stirrer to aid dissolution. Do not boil.
- Once fully dissolved, allow the solution to cool to room temperature.
- Bring the solution to the final desired volume with sterile water.
- Sterilize the stock solution by passing it through a 0.22 µm syringe filter into a sterile container.
- Store the stock solution at 2-8°C. For long-term storage, aliquoting and freezing at -20°C is recommended.

Stability and Storage

Methionine in solution can be susceptible to oxidation, particularly at the sulfur atom, forming methionine sulfoxide and subsequently methionine sulfone. This oxidation can be accelerated by exposure to light, high temperatures, and certain metal ions.

Table 4: Stability and Recommended Storage of **(+)-Methionine** Solutions

Storage Condition	Recommended Duration	Notes
2-8°C	Up to 5 years for stock solutions	Protect from light.
-20°C	> 1 year	Aliquoting is recommended to avoid repeated freeze-thaw cycles.
Room Temperature	Short-term use (days to weeks)	Prone to oxidation, especially if exposed to light.

Applications in Cell Culture

Methionine is an essential amino acid for cell growth and is a standard component of most cell culture media. In some experimental setups, it is necessary to use methionine-free media or to supplement with specific concentrations or isotopic forms of methionine.

Protocol 2: Preparation of Methionine-Free Cell Culture Medium

Materials:

- Methionine-free basal medium powder (e.g., DMEM, RPMI-1640)
- Sterile, cell culture grade water
- Sodium bicarbonate
- Other required supplements (e.g., L-glutamine, penicillin-streptomycin)
- Dialyzed Fetal Bovine Serum (dFBS) (to avoid introducing unlabeled methionine)
- 0.22 μm sterile filter unit

Procedure:

- Following the manufacturer's instructions, dissolve the methionine-free basal medium powder in sterile water.
- Add the required amount of sodium bicarbonate and other supplements, excluding methionine.
- Adjust the pH to the recommended level for the specific medium.
- Bring the medium to the final volume with sterile water.
- Sterilize the medium by filtering through a 0.22 μm filter unit.
- Aseptically add dialyzed FBS to the desired final concentration (typically 10%).

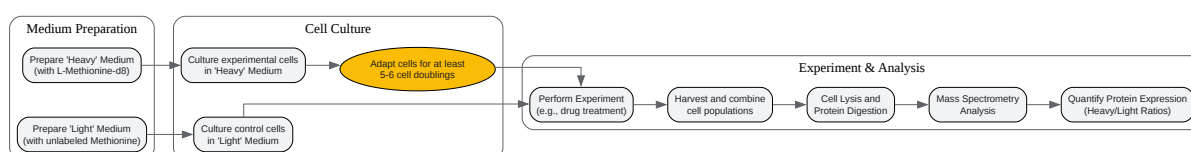
- This methionine-free medium can now be supplemented with a sterile stock solution of **(+/-)-methionine** to achieve the desired experimental concentration.

Table 5: Typical Concentrations of L-Methionine in Common Cell Culture Media

Medium	L-Methionine Concentration (mg/L)	L-Methionine Concentration (mM)
DMEM	30	0.2
RPMI-1640	15	0.1
MEM	15	0.1
F-12	4.48	0.03

Note: For **(+/-)-methionine**, the concentration of the L-enantiomer will be half of the total concentration.

Workflow for SILAC (Stable Isotope Labeling by Amino acids in Cell Culture) using L-Methionine-d8



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Workflow for a typical SILAC experiment using labeled methionine.

Applications in Animal Studies

(+)-Methionine is frequently used in animal studies to investigate its effects on metabolism, aging, and various disease models. Administration is typically through dietary supplementation or oral gavage.

Protocol 3: Preparation of (+)-Methionine for Oral Gavage in Rodents

Materials:

- **(+)-Methionine** powder
- Vehicle (e.g., sterile water, 0.5% carboxymethylcellulose)
- Sterile container
- Homogenizer or sonicator (optional)
- Gavage needles appropriate for the animal size

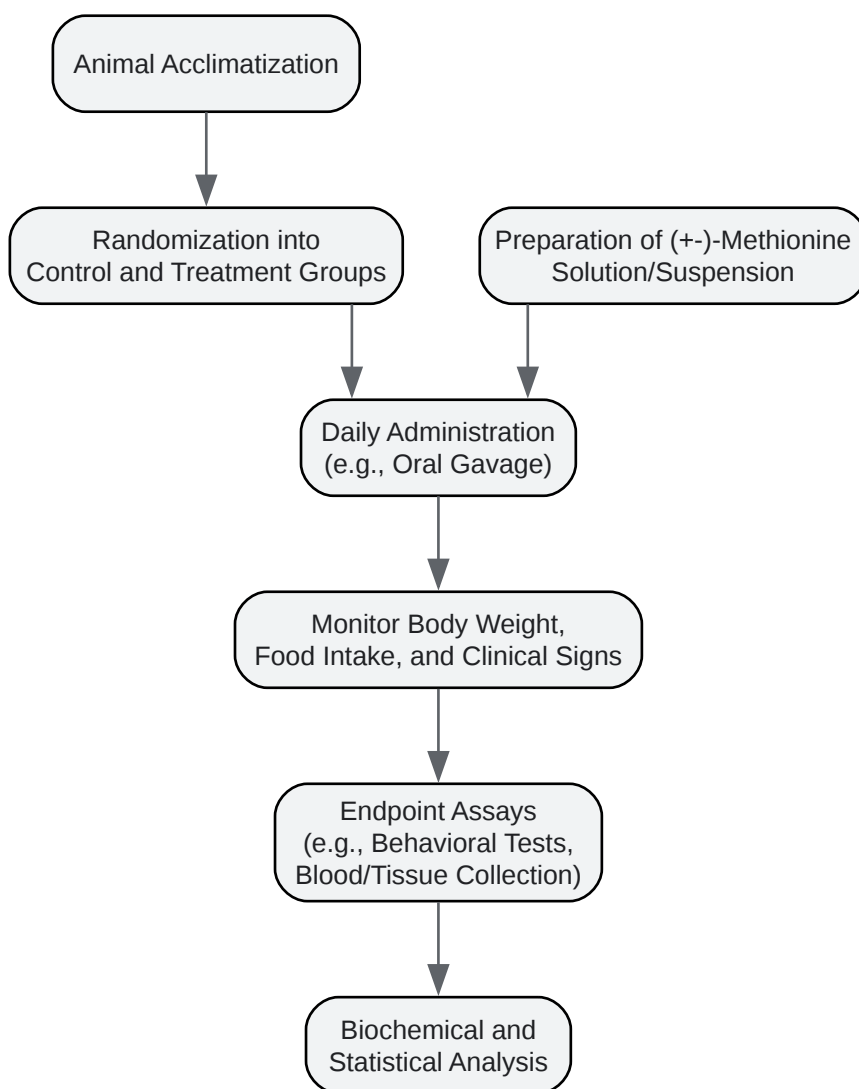
Procedure:

- Calculate the required amount of **(+)-methionine** based on the desired dose (mg/kg) and the body weight of the animals.
- Weigh the **(+)-methionine** powder and place it in a sterile container.
- Add the vehicle to the desired final concentration. For suspension formulations, ensure the concentration does not exceed the practical limits for administration.
- Mix thoroughly. For suspensions, use a homogenizer or sonicator to ensure a uniform particle size.
- Administer the solution or suspension to the animals using appropriate oral gavage techniques.

Table 6: Examples of **(+)-Methionine** Dosages in Rodent Studies

Animal	Dosage	Research Area	Reference
Rats	0.17% of diet (restricted) vs. 0.86% (control)	Longevity	
Mice	0.17% of diet (restricted) vs. 0.86% (control)	Cognition, Healthy Aging	
Mice	2% added to solid food	Hyperhomocysteinemi a	
Mice	1700 mg/kg (oral gavage)	Learning and Memory	
Mice	Diets containing 0.528% to 5.72%	Bipolar disorder-like behavior	

Experimental Workflow for an In Vivo Study



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General workflow for an in vivo study involving methionine administration.

Analytical Quantification

Accurate quantification of methionine in biological samples or prepared solutions is often necessary. High-Performance Liquid Chromatography (HPLC) and Mass Spectrometry (MS) are the most common methods.

Protocol 4: General Steps for Methionine Quantification by HPLC

- **Sample Preparation:** Deproteinize biological samples (e.g., plasma, serum) using an acid like trichloroacetic acid, followed by centrifugation.
- **Derivatization:** React the primary amine of methionine with a derivatizing agent to make it detectable by UV or fluorescence. Common agents include o-phthalaldehyde (OPA) or phenylisothiocyanate (PITC).
- **Chromatographic Separation:** Inject the derivatized sample onto a reverse-phase HPLC column (e.g., C18).
- **Elution:** Use a suitable mobile phase gradient (often a mixture of an aqueous buffer and an organic solvent like acetonitrile or methanol) to separate methionine from other amino acids.
- **Detection:** Detect the derivatized methionine using a UV or fluorescence detector.
- **Quantification:** Calculate the concentration based on a standard curve generated from known concentrations of methionine.

Table 7: Comparison of HPLC Methods for Methionine Quantification

Parameter	Method 1 (OPA Derivatization)	Method 2 (PITC Derivatization)
Derivatizing Agent	o-phthalaldehyde (OPA)	Phenylisothiocyanate (PITC)
Detection	Fluorescence	UV
Column	Supelcosil LC-18-DB	X-terra MS C18
Elution Time	~15 minutes	~15 minutes
Limit of Detection	0.5 µmol/L	3.6 pmol/mL

Mass Spectrometry-Based Quantification

Mass spectrometry offers high sensitivity and specificity for methionine quantification, and it is particularly useful for distinguishing between oxidized and unoxidized forms.

Methionine Signaling Pathways

Methionine metabolism is intricately linked to key cellular signaling pathways. An excess or deficiency of methionine can significantly impact cell growth, proliferation, and stress responses.

Methionine Metabolism and its Influence on Cellular Processes



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Key metabolic pathways and cellular processes involving methionine.

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